

Technical Assessment: Fluorescent Red 731 Reactive in High-Dimensional Multiplexing

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Compound of Interest

Compound Name: Fluorescent red 731 reactive

Cat. No.: B12056615

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Executive Summary: The NIR Frontier

In the architecture of high-content multiplex assays, the Near-Infrared (NIR) window (700 nm – 900 nm) is the critical expansion zone. While the visible spectrum is crowded with FITC, PE, and various fluorescent proteins, the NIR region offers a high Signal-to-Noise (S/N) ratio due to significantly reduced tissue autofluorescence and light scattering.

Fluorescent Red 731 Reactive (Red 731) emerges as a potent heptamethine cyanine-based fluorophore designed to occupy the spectral gap often confused with Cy7. With an extinction coefficient (

) of $225,000 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$, it rivals the brightness of market leaders like Alexa Fluor® 750 and DyLight™ 755, yet offers distinct spectral characteristics that facilitate specific multiplexing configurations.

This guide evaluates Red 731's performance, stability, and integration into 5+ color panels, providing validated protocols for bioconjugation.

Technical Profile & Photophysics

To deploy Red 731 effectively, one must understand its photophysical "fingerprint." Unlike broad-spectrum far-red dyes, Red 731 is engineered for narrow-band excitation sources commonly found in modern flow cytometers and high-content imagers.

Table 1: Physical Properties & Comparative Benchmarking

Feature	Fluorescent Red 731	Cy7 (Sulfo-Cy7)	Alexa Fluor® 750	Implication for Multiplexing
Excitation Max	736 nm	747 nm	749 nm	Red 731 is better excited by 730 nm LEDs or broadly by 633/640 nm lasers (tail excitation).
Emission Max	759 nm	776 nm	775 nm	Blue-shifted vs. Cy7. Less spillover into the IR800 channel.
Extinction Coeff. [1] ()	225,000	~250,000	~290,000	High brightness; excellent for low-abundance targets.
Stokes Shift	23 nm	29 nm	26 nm	Requires high-quality bandpass filters to prevent bleed-through.
Solubility	Moderate (DMF required)	High (Water soluble)	High	Red 731 requires organic co-solvent during conjugation.
Reactive Group	NHS-Ester	NHS-Ester	NHS/Maleimide	Targets primary amines (Lysine residues).

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Analyst Note: The 736 nm absorption peak makes Red 731 a unique candidate for instruments equipped with a 730 nm laser line, providing orthogonal detection to standard 640 nm excited dyes (like Cy5/AF647).

Multiplexing Strategy: Spectral Architecture

The primary failure mode in multiplexing is Spectral Crosstalk. Red 731 occupies a specific niche: it is "too red" for standard Cy5 filters but "too blue" for standard IR800 filters.

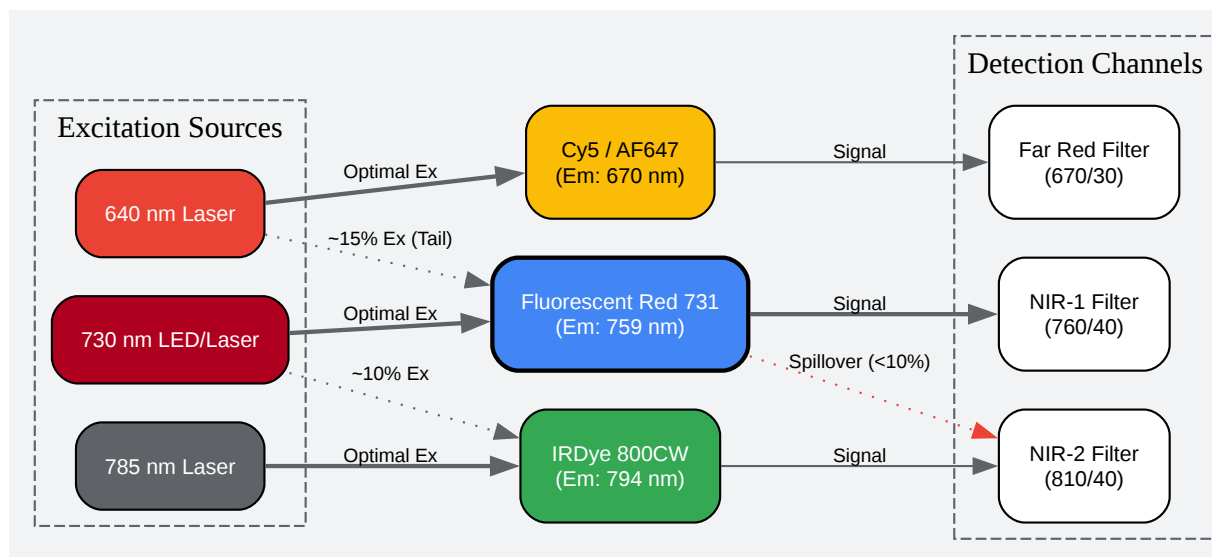
Validated 5-Plex Panel Configuration

To utilize Red 731 without compensation artifacts, we recommend the following channel assignment:

- Blue Channel: DAPI / Hoechst (Nuclei)
- Green Channel: FITC / AF488 (High abundance target)
- Yellow/Orange: PE / AF555 (Medium abundance)
- Far Red: AF647 / Cy5 (Low abundance)
- NIR-1 (Target Channel): Fluorescent Red 731 (Critical low abundance/surface marker)
 - Filter: 760/20 nm or 780/60 nm.
- Optional NIR-2: IRDye 800CW (if using 785 nm excitation).

Visualization: Spectral Crosstalk & Laser Alignment

The following diagram illustrates how Red 731 fits between Cy5 and IR800, minimizing overlap.



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Figure 1: Spectral positioning of Fluorescent Red 731. Note the critical separation from Cy5 and the potential for orthogonal excitation with 730 nm sources.

Experimental Protocol: High-Efficiency Conjugation

The NHS-ester moiety on Fluorescent Red 731 reacts with primary amines (N-terminus and Lysine residues) on antibodies. Unlike water-soluble Cy7 derivatives, Red 731 is hydrophobic and requires careful handling to prevent precipitation during conjugation.

Materials Required[1][2][3]

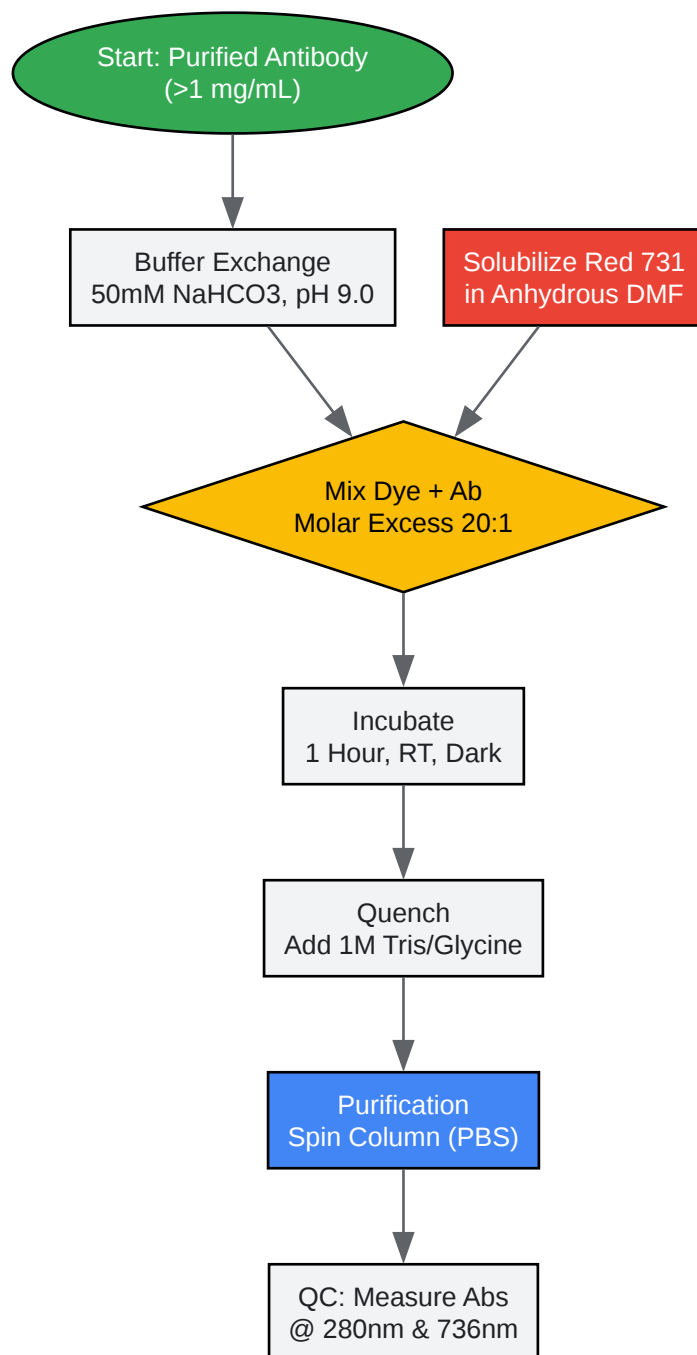
- Antibody: Purified (BSA/Azide-free), concentration >1 mg/mL.
- Dye Stock: **Fluorescent Red 731 Reactive** (Sigma 56794).[2]
- Solvent: Anhydrous DMF (Dimethylformamide) or DMSO.
- Reaction Buffer: 50 mM Sodium Bicarbonate, pH 9.0 (Do NOT use Tris or Glycine).
- Purification: Zeba™ Spin Desalting Columns (7K MWCO) or dialysis cassette.

Step-by-Step Workflow

- Antibody Preparation (Critical Step):
 - Buffer exchange the antibody into 50 mM Sodium Bicarbonate (pH 9.0).[\[1\]](#)
 - Why? The NHS-ester reaction is pH-dependent. At pH 9.0, the lysine -amino groups are unprotonated and highly nucleophilic.
 - Adjust concentration to 2–5 mg/mL. Dilute antibodies result in poor conjugation efficiency due to hydrolysis competition.
- Dye Solubilization:
 - Dissolve 1 mg of Red 731 NHS-ester in 50 μ L anhydrous DMF.
 - Concentration: $\sim$ 25 nmol/ μ L.[\[1\]](#)
 - Caution: Prepare immediately before use. NHS-esters hydrolyze rapidly in the presence of moisture.
- Conjugation Reaction:
 - Add the dye to the antibody solution while vortexing gently.
 - Target Molar Ratio (Dye:Protein):
 - For IgG (150 kDa): Aim for a 15:1 to 20:1 molar excess in the reaction to achieve a final Dye-to-Protein (D/P) ratio of $\sim$ 2–4.
 - Calculation:
 - Incubate for 1 hour at Room Temperature in the dark with continuous gentle agitation.
- Quenching & Purification:
 - Add 50 μ L of 1M Tris (pH 8.0) or Glycine to quench unreacted dye. Incubate for 15 mins.

- Purify using a spin column (e.g., Zeba) equilibrated with PBS/Azide.
- Note: Dialysis is less effective for removing hydrophobic free dye aggregates; spin columns are preferred.

Workflow Logic Diagram



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Figure 2: Critical path for NHS-ester conjugation. The pH 9.0 step is non-negotiable for optimal yield.

Performance Validation & Troubleshooting

Calculating Degree of Labeling (DOL)

To validate the reagent, measure absorbance (A) at 280 nm and 736 nm. Use the following correction factor (CF) for the dye's contribution to A₂₈₀ (typically ~0.05 for cyanines, but empirically determination is recommended).

- $\epsilon = 225,000 \text{ L}[\text{1}]\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}[\text{1}]$
- Target DOL: 1.5 – 3.0. (DOL > 4 often leads to self-quenching and precipitation in NIR dyes).

Troubleshooting Matrix

Issue	Probable Cause	Corrective Action
Precipitation	Hydrophobic aggregation of dye.	Reduce Dye:Protein ratio. [1] Ensure DMF volume is <10% of total reaction volume.
Low Signal	Hydrolysis of NHS-ester.	Use fresh anhydrous DMF. Ensure buffer pH is > 8. [1] [5] .
High Background	"Sticky" hydrophobic dye.	Add 0.05% Tween-20 or Triton X-100 to wash buffers.
Spectral Bleed	Filter mismatch.	Ensure emission filter is centered at ~760 nm, not 780+ nm (Cy7 standard).

References

- Mujumdar, R. B., et al. (1993). "Cyanine dye labeling reagents: Sulfoindocyanine succinimidyl esters." *Bioconjugate Chemistry*, 4(2), 105-111. (Foundational chemistry for cyanine NHS-esters). [\[Link\]](#)

- Hilderbrand, S. A., & Weissleder, R. (2010). "Near-infrared fluorescence: application to in vivo molecular imaging." *Current Opinion in Chemical Biology*, 14(1), 71-79. (Context for NIR advantages). [[Link](#)]

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Sources

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- 2. Ph sensitive fluorescent dye | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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